

Compound of Interest

Compound Name: 3-Fluoro-4-methylcinnamic acid

Cat. No.: B7891985

Introduction & Compound Profiling

Welcome to the Technical Support Center for **3-Fluoro-4-methylcinnamic acid**. This substituted cinnamic acid derivative is heavily utilized as a critical recrystallization is paramount.

Physicochemical Properties & Solvent Selection

Cinnamic acid derivatives generally exhibit high solubility in hot alcohols but are practically insoluble in water^[2]. Consequently, a mixed-solvent system

Property
Compound Name
CAS Number
Molecular Formula
Molecular Weight
Boiling Point
Primary Solvent (Soluble)
Anti-Solvent (Insoluble)

Expert Insight on Solvent Causality: We select Ethanol as the primary solvent because the compound's solubility within it is highly temperature-dependent, allowing for high crystal recovery upon cooling^[3].

Mixed-Solvent Recrystallization Workflow

Workflow for Mixed-Solvent Recrystallization of **3-Fluoro-4-methylcinnamic acid**.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system; each step contains a visual or physical checkpoint to ensure the thermodynamic process is proceeding as intended.

- **Step 1: Initial Dissolution (The "Soluble" Phase)** Place the crude **3-Fluoro-4-methylcinnamic acid** in an Erlenmeyer flask. Add a minimum volume of solvent. If the solution is cloudy, the yield will drastically reduce your final yield.
- **Step 2: Reaching the Cloud Point (The "Insoluble" Phase)** While maintaining the solution at a gentle boil, use a Pasteur pipette to add hot deionized water until the solution becomes cloudy.
- **Step 3: Clarification** Add hot ethanol dropwise (usually 1-3 drops) just until the cloudy solution becomes clear again^[3]. Causality Check: This step is complete when the solution is clear.
- **Step 4: Controlled Cooling** Remove the flask from the hotplate. Allow it to cool undisturbed on the benchtop to room temperature. Once at room temperature, the solid product will precipitate.

- Step 5: Harvesting and Washing Collect the crystals via vacuum filtration using a Büchner funnel. Wash the crystal cake with a minimal volume of ϵ

Troubleshooting Guides & FAQs

Q: My compound is "oiling out" (forming a liquid layer) instead of crystallizing. How do I fix this? A: "Oiling out" occurs when the compound precipitate (the good solvent) to lower the temperature at which precipitation occurs. Allow the solution to cool much more slowly. Alternatively, introduce a seed

Q: I added a large volume of hot water, but the solution never turned cloudy. What went wrong? A: You likely used too much ethanol during the initial reached.

Q: The crystal yield is unexpectedly low. How can I improve recovery? A: Low yield typically results from either an overly dilute solution or insufficient the second crop will generally have lower purity than the first.

Q: Why must the anti-solvent (water) be hot when added? A: Adding cold water causes a rapid, localized drop in temperature, forcing the **3-Fluoro-4-**controlled thermodynamic environment[3].

References[2] "Recrystallization - Procedure - JoVE", JoVE. URL:https://www.jove URL:https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemis "3-Fluoro-4-methylcinnamic acid 261951-72-8 United States", Guidechem. URL:htt Binding Mode", Journal of Medicinal Chemistry - ACS Publications. URL:https://pu

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